

Application Notes and Protocols for 2-Methoxy-2-methylheptane

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Compound of Interest

Compound Name: 2-Methoxy-2-methylheptane

Cat. No.: B3057090

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **2-Methoxy-2-methylheptane** in a laboratory setting. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of research.

Introduction

2-Methoxy-2-methylheptane (C₉H₂₀O) is a tertiary ether that sees application as a solvent and as a fuel additive.[1][2] While it has low toxicity, it is a flammable liquid and vapor, and may cause an allergic skin reaction.[3][4] Understanding its properties and associated hazards is essential for its safe use in research and development.

Hazard Identification and Classification

2-Methoxy-2-methylheptane is classified as a flammable liquid.[3] It is also harmful if inhaled and is toxic to aquatic life with long-lasting effects.

GHS Classification:[3]

- Flammable liquids - Category 3
- Skin sensitization - Category 1B
- Hazardous to the aquatic environment, long-term hazard - Category 3

Hazard Statements:[3]

- H226: Flammable liquid and vapor.
- H317: May cause an allergic skin reaction.
- H332: Harmful if inhaled.
- H411: Toxic to aquatic life with long lasting effects.
- H412: Harmful to aquatic life with long lasting effects.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Methoxy-2-methylheptane** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₂₀ O	[3][5]
Molecular Weight	144.25 g/mol	[2][3][5]
Purity	97%	[5]
Appearance	Not explicitly stated, but related compounds are clear, colorless liquids.	
Odor	Not available	
Boiling Point	116 °C @ 761 mmHg (for 2-Methylheptane)	
Melting Point	-108.9 °C (for 2-Methylheptane)	
Flash Point	4 °C (39.20 °F) (for 2-Methylheptane)	[6]
Density	0.6980 g/cm ³ (for 2-Methylheptane)	
Solubility in water	Insoluble (for 2-Methylheptane)	

Note: Some data points are for the related compound 2-Methylheptane and should be used as an estimate.

Safe Handling and Storage Protocols

4.1. Personal Protective Equipment (PPE)

Before handling **2-Methoxy-2-methylheptane**, all personnel must be equipped with the following PPE:

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Appropriate chemical-resistant gloves (e.g., nitrile or polyvinyl alcohol).[7] Disposable gloves should be replaced immediately if contaminated.[7]
- Skin and Body Protection: A lab coat and closed-toe shoes are mandatory.[8] For larger quantities or potential for splashing, a chemical-resistant apron should be worn.
- Respiratory Protection: Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors. If vapors or aerosols are generated, respiratory protection may be required.

4.2. Receiving and Inspection Protocol

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the container is properly labeled with the chemical name, concentration, and hazard symbols.
- Ensure the container is tightly closed.
- Record the date of receipt on the container.
- Store the chemical in a designated, appropriate location immediately.

4.3. Storage Protocol

- Store **2-Methoxy-2-methylheptane** in a cool, dry, and well-ventilated area away from sources of ignition.[6]
- Keep containers tightly closed to prevent the escape of vapors.
- Store in a designated flammables cabinet.[6]
- Store separately from oxidizing agents and incompatible materials.[9]
- Use secondary containment trays to minimize the spread of potential spills.[10]
- Do not store in a refrigerator that is not explosion-proof.[8]

4.4. Dispensing Protocol

- All dispensing of **2-Methoxy-2-methylheptane** must be conducted inside a certified chemical fume hood to minimize inhalation exposure.
- Ground and bond containers when transferring material to prevent static discharge, which can be an ignition source.^[6]
- Use spark-proof tools and explosion-proof equipment.^[6]
- Dispense only the amount of chemical needed for the immediate procedure to minimize the quantity of flammable material in the work area.
- Keep the container opening pointed away from the face and body.
- After dispensing, securely close the container and return it to its designated storage location.

4.5. Waste Disposal Protocol

- All waste containing **2-Methoxy-2-methylheptane** must be treated as hazardous waste.^[6]
- Collect waste in a properly labeled, sealed, and compatible container.
- Do not mix with other waste streams unless compatibility has been verified.
- Store waste containers in a designated hazardous waste accumulation area, away from ignition sources.
- Dispose of the hazardous waste through the institution's environmental health and safety office, following all local, state, and federal regulations.

Emergency Procedures

5.1. Spill Response

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Increase ventilation in the area, if safe to do so (e.g., open a fume hood sash).^[8]

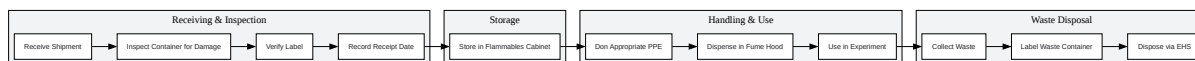
- Eliminate Ignition Sources: Turn off all potential ignition sources in the vicinity of the spill.[6]
- Containment: For small spills, use an inert absorbent material (e.g., vermiculite, sand) to contain the liquid.[6] Do not use combustible materials like sawdust.[9]
- Cleanup: Wearing appropriate PPE, carefully collect the absorbed material using spark-proof tools and place it in a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.
- Reporting: Report the spill to the laboratory supervisor and the institution's environmental health and safety office.

5.2. First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Remove all contaminated clothing immediately. Rinse the affected skin area with plenty of water and soap. If skin irritation or an allergic reaction occurs, seek medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

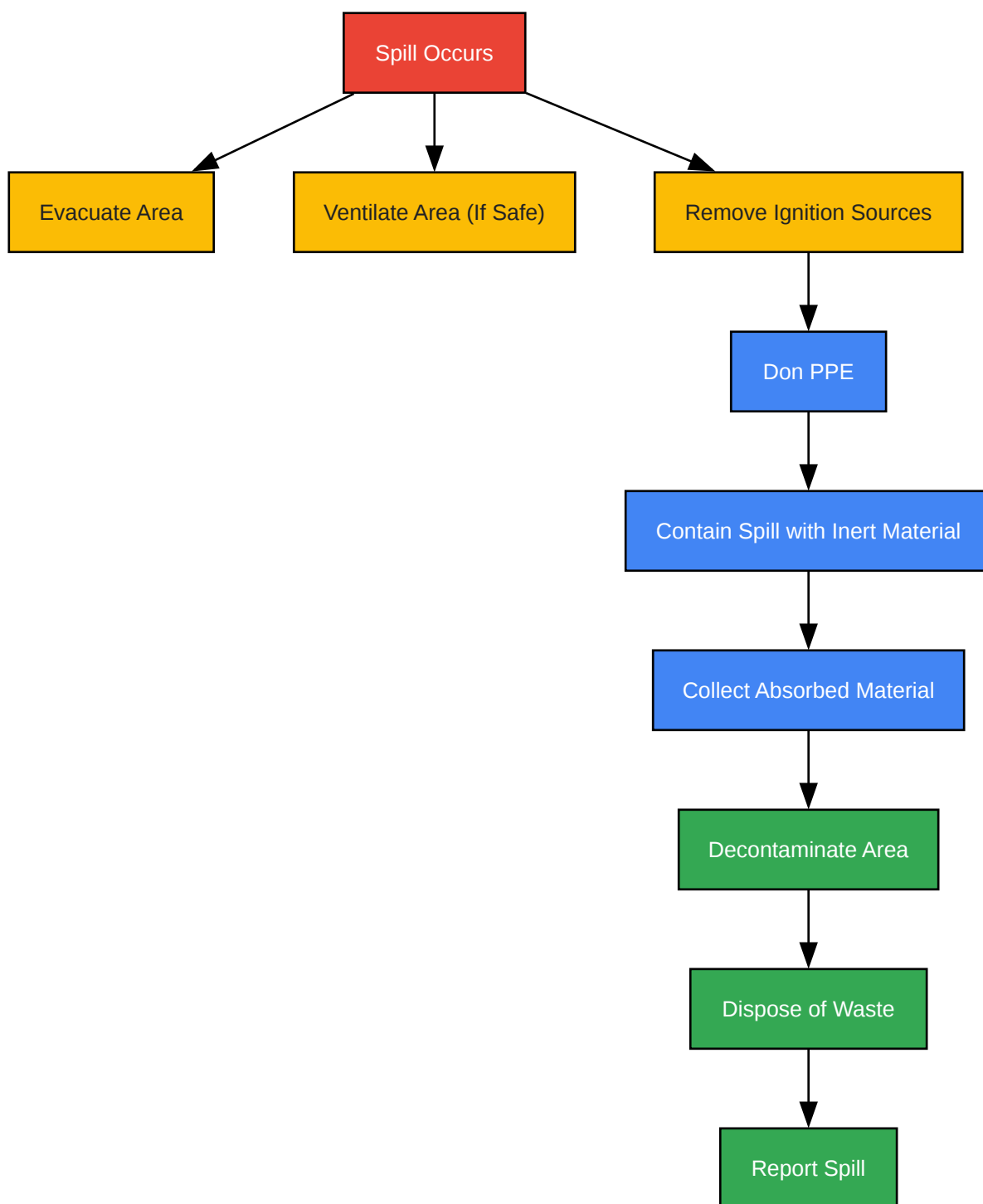
Visual Workflow Diagrams

The following diagrams illustrate the key workflows for handling **2-Methoxy-2-methylheptane**.



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Caption: Workflow for the safe handling of **2-Methoxy-2-methylheptane**.



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Caption: Emergency response protocol for a **2-Methoxy-2-methylheptane** spill.

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